Biological Activity Profile of Benzoxazine Methanol Intermediates

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Compound of Interest

Compound Name:	*(3,4-dihydro-2H-1,4-benzoxazin-5-yl)methanol*
CAS No.:	*1709825-35-3*
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Executive Summary

Benzoxazine methanol intermediates—specifically 3-(hydroxymethyl)-2,3-dihydro-1,4-benzoxazines—represent a versatile chemical scaffold with distinct pharmacological properties. Unlike the transient N-hydroxymethyl intermediates observed in 1,3-benzoxazine resin synthesis, the 1,4-benzoxazine methanol derivatives are stable, bioactive entities.

Their primary therapeutic value lies in their ability to act as redox modulators. Key derivatives (e.g., the 6,8-dichloro analog) function by upregulating NADPH oxidase and iNOS activity, thereby generating reactive oxygen species (ROS) that selectively induce apoptosis in endothelial cells.[1] This profile positions them as promising candidates for anti-angiogenic therapies in oncology and as tools for dissecting oxidative signaling pathways.

Chemical Foundation & Structural Logic

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The core structure consists of a benzene ring fused to a heterocyclic oxazine ring. The "methanol" moiety refers to the hydroxymethyl group (-CH_2OH) at the C3 position of the 1,4-oxazine ring.

- Scaffold: 2,3-dihydro-1,4-benzoxazine.[1][2]
- Key Substituent: C3-Hydroxymethyl group.[1][2] This group provides a handle for hydrogen bonding within the active site of target enzymes (e.g., NADPH oxidase) and serves as a precursor for further derivatization (esters, halides).
- Chirality: The C3 position is a chiral center. Biological activity often differs between enantiomers, though many initial screens utilize racemates.

Structure-Activity Relationship (SAR) Insights

Structural Feature	Modification	Biological Consequence
C3-Hydroxymethyl	Oxidation to carboxylic acid	Loss of pro-apoptotic activity; increased polarity.
C6/C8 Positions	Halogenation (Cl, Br)	Significantly enhances potency. Electron-withdrawing groups stabilize the aromatic system and improve lipophilicity for membrane permeability.
N4-Position	Alkylation	Often reduces activity; the free amine (NH) is frequently critical for H-bond donation.

Synthesis of 3-Hydroxymethyl-1,4-Benzoxazines

The most robust synthetic route involves a tandem reduction-cyclization of nitro-substituted aryl ethers. This protocol is preferred for its atom economy and the ability to introduce diverse substituents on the benzene ring early in the sequence.

Mechanistic Pathway (Graphviz)

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The following diagram illustrates the conversion of 2-nitrophenol precursors into the active benzoxazine methanol scaffold.



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Figure 1: Tandem reduction-cyclization route for the synthesis of 3-hydroxymethyl-1,4-benzoxazine intermediates.

Detailed Experimental Protocol

Objective: Synthesis of 6,8-dichloro-2,3-dihydro-3-hydroxymethyl-1,4-benzoxazine.

- Alkylation (Ether Formation):
  - Dissolve 3,5-dichloro-2-nitrophenol (10 mmol) in anhydrous acetonitrile (50 mL).
  - Add anhydrous

    (20 mmol) and stir for 30 min at room temperature.
  - Add epichlorohydrin (15 mmol) dropwise. Reflux the mixture for 6–8 hours.
  - Validation: Monitor TLC (Hexane:EtOAc 4:1) for disappearance of phenol.
  - Filter salts, evaporate solvent, and purify the nitro-epoxide intermediate via silica gel column chromatography.
- Reductive Cyclization:
  - Dissolve the nitro-epoxide intermediate (5 mmol) in Ethanol/Water (4:1, 50 mL).
  - Add Iron powder (25 mmol) and Ammonium Chloride (25 mmol).

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- Reflux vigorously for 4 hours. The nitro group reduces to an amine, which spontaneously attacks the epoxide ring (endo-tet cyclization) to form the 6-membered oxazine ring.
- Work-up: Filter hot through Celite to remove iron residues. Concentrate filtrate. Extract with Ethyl Acetate.
- Yield: Typically 70–85%.
- Characterization: ^{1}H NMR should show the disappearance of epoxide protons and the appearance of the hydroxymethyl -CH_2- doublet at δ 3.5–3.8 ppm.

Biological Activity & Mechanism of Action

The defining biological characteristic of 3-hydroxymethyl-1,4-benzoxazines is their ability to modulate endothelial cell survival via oxidative stress pathways.

Key Therapeutic Data

Compound	Target Cells	Activity Type	IC50 / Effect	Mechanism
6,8-Dichloro-3-(hydroxymethyl)-1,4-benzoxazine	HUVEC (Endothelial)	Pro-apoptotic	Induces Apoptosis (Significant at 10–50 µM)	Increases ROS & NO; Activates NADPH Oxidase
6-Amino-3-(hydroxymethyl)-1,4-benzoxazine	HUVEC	Anti-apoptotic	Promotes microvessel formation	Modulates angiogenic signaling (distinct from dichloro analog)
Unsubstituted 3-(hydroxymethyl)	A549 (Lung Cancer)	Cytotoxic	Moderate inhibition	General antiproliferative

Mechanism of Action: The ROS/NO Axis

The 6,8-dichloro derivative operates as a "poison" to the cellular redox equilibrium. It does not simply inhibit an enzyme but rather hyper-activates NADPH oxidase and iNOS (inducible Nitric Oxide Synthase).

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- Entry: The compound enters the endothelial cell.[1]
- Activation: It interacts with the NADPH oxidase complex (likely stabilizing the active assembly).
- ROS Surge: This leads to a massive production of Superoxide (

).
- NO Interaction: Simultaneously, iNOS upregulation increases Nitric Oxide (NO).
- Apoptosis: The combination of high ROS and NO overwhelms cellular antioxidant defenses, triggering the mitochondrial apoptotic pathway (Caspase-3 activation).

Signaling Pathway Diagram (Graphviz)

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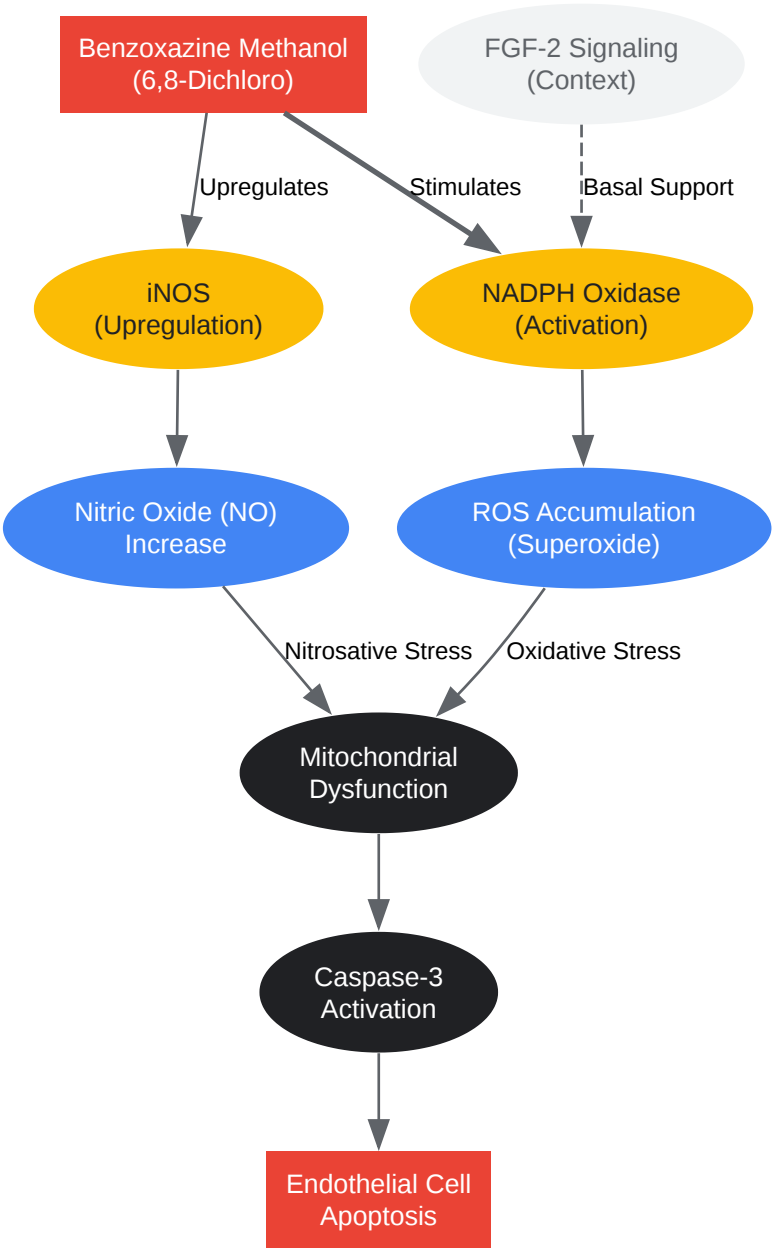

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Figure 2: Mechanism of action for 6,8-dichloro-3-hydroxymethyl-1,4-benzoxazine in endothelial cells.

Experimental Validation Protocols

To verify the biological activity of these intermediates, the following self-validating bioassays are recommended.

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Protocol A: HUVEC Apoptosis Assay (Flow Cytometry)

Rationale: Distinguishes between necrosis and apoptosis induced by the benzoxazine derivative.

- Culture: Seed HUVECs (

  cells/well) in 6-well plates. Starve cells (serum-free media) for 12h if testing anti-angiogenic potential.
- Treatment: Treat with 0, 10, 25, and 50 µM of the test compound for 24h.
  - Positive Control: Cisplatin (20 µM).
  - Negative Control: DMSO (0.1%).
- Staining: Harvest cells. Wash with cold PBS. Resuspend in Binding Buffer.
- Labeling: Add Annexin V-FITC and Propidium Iodide (PI). Incubate 15 min in dark.
- Analysis: Flow cytometry.
  - Result Interpretation: Annexin V(+)/PI(-) indicates early apoptosis (the specific effect of this scaffold). Annexin V(+)/PI(+) indicates late apoptosis/necrosis.

Protocol B: ROS Generation Assay

Rationale: Confirms the MOA via oxidative stress.

- Probe: Use DCFH-DA (2',7'-dichlorofluorescin diacetate).
- Incubation: Pre-load HUVECs with 10 µM DCFH-DA for 30 min.
- Exposure: Add benzoxazine derivative (25 µM).
- Measurement: Measure fluorescence intensity (Ex 488 nm / Em 525 nm) at 0, 30, 60, and 120 min.

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- Validation: Pre-treatment with DPI (Diphenyleneiodonium, an NADPH oxidase inhibitor) should abolish the fluorescence increase, confirming the target specificity.

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